

Allyl phenoxyacetate chemical properties and structure

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Compound of Interest

Compound Name: *Allyl phenoxyacetate*

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An In-depth Technical Guide to **Allyl Phenoxyacetate**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **allyl phenoxyacetate**. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information.

Chemical Structure and Identification

Allyl phenoxyacetate is an organic compound classified as an ester of phenoxyacetic acid and allyl alcohol.^{[1][2]} The structure consists of a phenoxy group attached to an acetate moiety, which is in turn esterified with an allyl group.

Chemical Structure:

Caption: Chemical structure of **allyl phenoxyacetate**.

Identifiers:^{[3][4][5]}

Identifier	Value
IUPAC Name	prop-2-enyl 2-phenoxyacetate
CAS Number	7493-74-5
Molecular Formula	C ₁₁ H ₁₂ O ₃
Molecular Weight	192.21 g/mol
SMILES	<chem>C=CCOC(=O)COc1ccccc1</chem>
InChI	1S/C11H12O3/c1-2-8-13-11(12)9-14-10-6-4-3-5-7-10/h2-7H,1,8-9H2
InChIKey	VUFZVGQUAVDKMC-UHFFFAOYSA-N

Physicochemical Properties

Allyl phenoxyacetate is a clear, colorless to pale yellow liquid.^[6] It is characterized by a sweet, fruity odor with notes of pineapple and honey.^[7]

Table of Physicochemical Properties:

Property	Value	Reference
Physical State	Clear, colorless to pale yellow liquid	[6][7]
Boiling Point	265-266 °C (at 760 mmHg)	
144-146 °C (at 1.2 Kpa)	[8]	
Density	1.102 g/mL (at 25 °C)	
1.101 - 1.106 g/mL (at 20 °C)	[6][7]	
Refractive Index	1.516 (at 20 °C)	
1.514 - 1.517 (at 20 °C)	[7]	
Solubility	Soluble in alcohol. Practically insoluble in water.	
Flash Point	>100 °C	[7]
Vapor Pressure	0.00454 mmHg (at 25 °C)	

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **allyl phenoxyacetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific spectra for **allyl phenoxyacetate** are not readily available in all public databases, the expected chemical shifts can be inferred from its structure. The ¹H NMR spectrum would show characteristic signals for the allyl group protons (vinyl and methylene) and the aromatic protons of the phenoxy group, as well as a singlet for the methylene protons adjacent to the ether oxygen. The ¹³C NMR would similarly show distinct peaks for the aromatic, ester carbonyl, ether, and allyl carbons.[9]

Infrared (IR) Spectroscopy

The IR spectrum of **allyl phenoxyacetate** is expected to exhibit characteristic absorption bands. Key peaks would include a strong C=O stretching vibration from the ester group

(around 1760 cm^{-1}), C-O stretching vibrations for the ester and ether linkages, and peaks corresponding to the C=C stretching of the allyl group and the aromatic ring.[2]

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **allyl phenoxyacetate** would likely show a molecular ion peak at m/z 192.[9] Common fragmentation patterns for esters include the loss of the alkoxy group. For **allyl phenoxyacetate**, fragmentation of the allyl group (m/z 41) and the phenoxyacetyl group would also be expected.[9][10] A prominent peak at m/z 107 is often observed, corresponding to the phenoxy- CH_2^+ fragment.[9]

Experimental Protocols

Synthesis of Allyl Phenoxyacetate

Allyl phenoxyacetate can be synthesized via several methods. Below are detailed protocols for two common approaches.

Method 1: Fischer Esterification

This method involves the direct esterification of phenoxyacetic acid with allyl alcohol using an acid catalyst and an azeotropic solvent to remove water.

- Materials: Phenoxyacetic acid, allyl alcohol, benzene (or toluene), and a strong acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid).[8]
- Procedure:
 - In a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, combine phenoxyacetic acid (1 molar equivalent), allyl alcohol (1.2-1.5 molar equivalents), and benzene.
 - Add a catalytic amount of sulfuric acid.
 - Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.

- Continue refluxing until no more water is collected, indicating the reaction is complete (typically 8 hours).[8]
- Cool the reaction mixture to room temperature.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **allyl phenoxyacetate**. [8][11]

Method 2: Synthesis via Phase-Transfer Catalysis

This method avoids the need for azeotropic removal of water and can proceed under milder conditions.

- Materials: Phenol, sodium hydroxide, water, toluene, sodium chloroacetate, allyl chloride, and a phase-transfer catalyst (e.g., benzyltriethylammonium chloride).[3]
- Procedure:
 - Preparation of Sodium Phenoxyacetate:
 - In a flask, dissolve phenol (1 mol) and sodium hydroxide (1.2 mol) in water.[3]
 - Heat the mixture to 80-90 °C and stir for 2 hours.[3]
 - Remove a portion of the water by distillation under normal pressure.[3]
 - Add toluene and continue to heat to azeotropically remove the remaining water, yielding a toluene suspension of sodium phenate.[3]
 - Add sodium chloroacetate (1 mol) to the suspension and reflux for 4 hours to form a toluene suspension of sodium phenoxyacetate.[3]

- Esterification:
 - To the suspension of sodium phenoxyacetate, add allyl chloride (1.5 mol) and benzyltriethylammonium chloride (catalyst).[3]
 - Heat the mixture to reflux for 6-10 hours. Monitor the reaction by GC until the allyl chloride concentration is stable.[3]
 - Cool the reaction mixture and filter to remove the catalyst and sodium chloride.[3]
 - Recover the excess allyl chloride and toluene from the filtrate by distillation under normal pressure.[3]
 - Purify the resulting crude product by vacuum distillation to yield the final **allyl phenoxyacetate** product.[3]

Biological Activity and Potential Signaling Pathways

While primarily used in the flavor and fragrance industry, some research suggests potential biological activities for **allyl phenoxyacetate** and related compounds.[1]

Potential Applications in Agriculture

There are indications that **allyl phenoxyacetate** may have applications as a pesticide or herbicide, though specific mechanisms of action are not well-documented in publicly available literature.[1]

Dermal Irritation

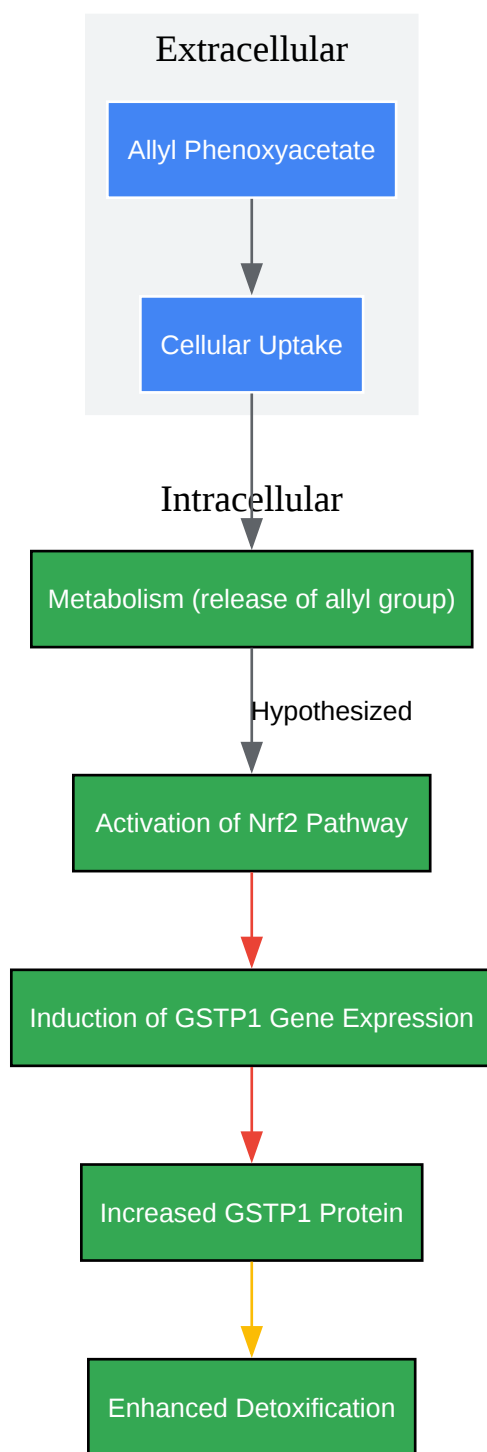
Studies have investigated the dermal irritation potential of various allyl esters, including **allyl phenoxyacetate**. The presence of free allyl alcohol as an impurity is a known factor in delayed skin irritation.[12]

Hypothesized Signaling Pathway: Induction of Detoxification Enzymes

Direct evidence for signaling pathways activated by **allyl phenoxyacetate** is limited. However, other allyl-containing compounds, such as diallyl disulfide from garlic, are known to induce

phase II detoxification enzymes like Glutathione S-Transferase (GST).[13] The allyl group is critical for this activity.[13] It is plausible that **allyl phenoxyacetate**, due to its allyl moiety, could also modulate cellular defense mechanisms through similar pathways.

Below is a diagram illustrating a hypothesized logical workflow for the induction of GST by an allyl-containing compound.



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Caption: Hypothesized pathway for GST induction by **allyl phenoxyacetate**.

Applications

The primary application of **allyl phenoxyacetate** is in the flavor and fragrance industry. It is used to impart fruity and sweet notes, particularly of pineapple and honey, to a variety of products.[7] It is also used in the synthesis of other organic compounds, such as in the development of monolithic materials for protein separation in chromatography.[12]

Safety and Handling

Allyl phenoxyacetate should be handled with care in a well-ventilated area. It may cause skin and eye irritation.[1] Standard personal protective equipment, including gloves and safety glasses, should be worn. Store in a cool, dry place away from oxidizing agents.

Conclusion

Allyl phenoxyacetate is a versatile ester with significant applications in the flavor and fragrance industries. Its synthesis is well-established, and its chemical and physical properties are well-characterized. While its biological activity is not extensively studied, the presence of the allyl group suggests potential for further investigation into its effects on cellular pathways, particularly those related to detoxification. This guide provides a foundational resource for researchers and professionals working with this compound.

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